

A Technical Guide to Indole-3-Lactate Biosynthesis from Tryptophan by Gut Microbiota

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indole-3-lactate

Cat. No.: B15571032

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Indole-3-lactic acid (ILA) is a key metabolite produced by the gut microbiota from the essential amino acid tryptophan. This molecule has garnered significant attention for its role as a signaling molecule in host-microbe interactions, particularly through its activity as a ligand for the aryl hydrocarbon receptor (AHR). ILA is implicated in the modulation of host immune responses, maintenance of intestinal homeostasis, and has shown potential therapeutic effects in the context of inflammatory bowel disease, neurodegenerative disorders, and cancer. This guide provides a comprehensive overview of the biosynthesis of ILA by commensal bacteria, its downstream signaling pathways, and detailed experimental protocols for its study.

Biosynthesis of Indole-3-Lactate (ILA) from Tryptophan

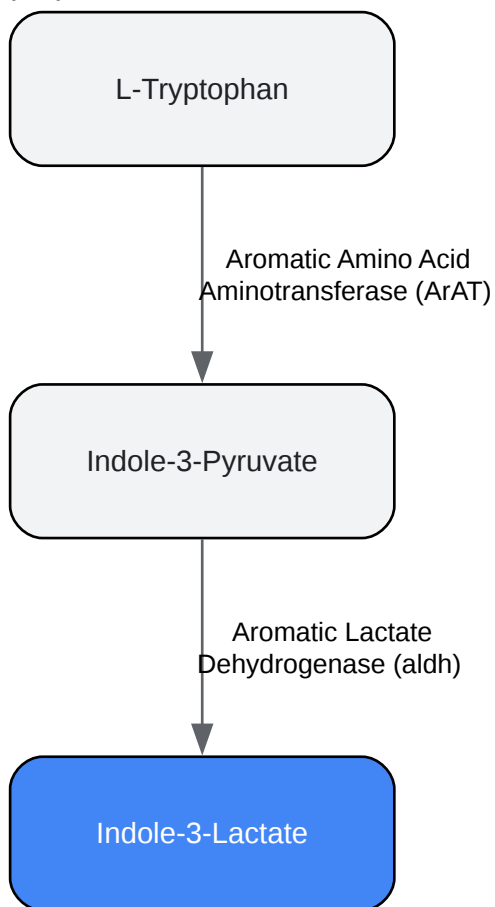
The conversion of tryptophan to ILA by gut bacteria is a two-step enzymatic process. This pathway is a crucial part of the broader network of tryptophan metabolism by the gut microbiota, which produces a variety of bioactive indole derivatives.^{[1][2]}

Step 1: Tryptophan to Indole-3-Pyruvate (IPyA) The initial step involves the deamination of L-tryptophan to indole-3-pyruvic acid (IPyA). This reaction is catalyzed by aromatic amino acid aminotransferases (ArAT).^{[3][4]}

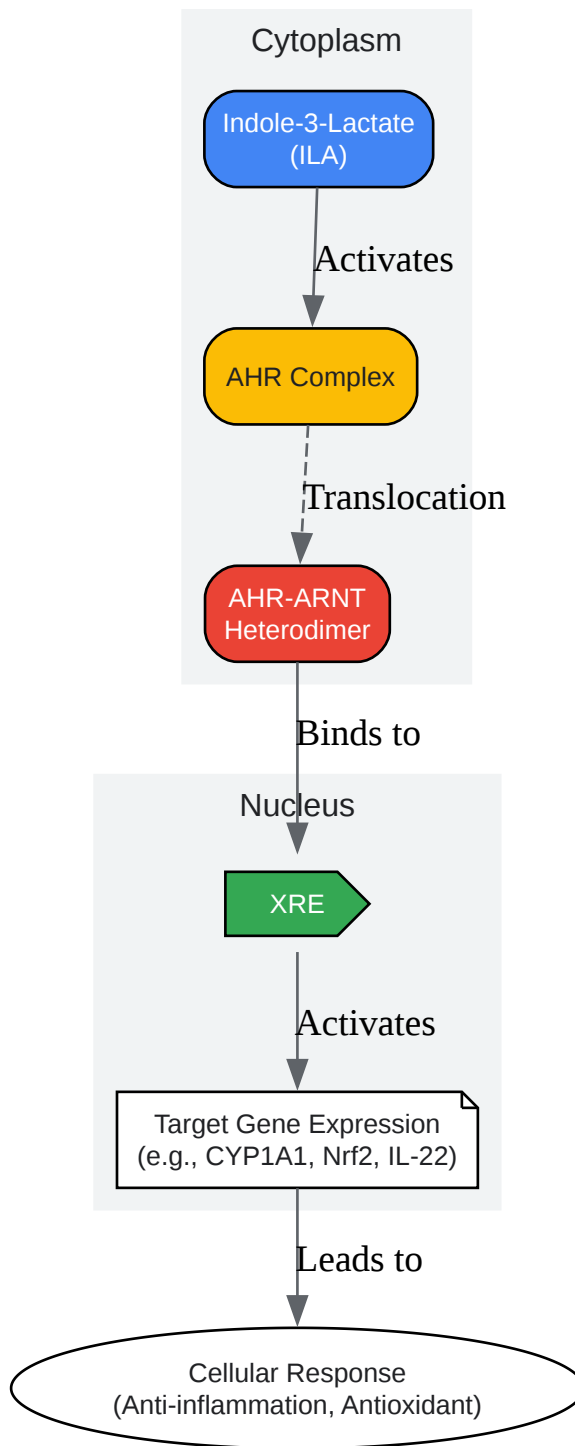
Step 2: Indole-3-Pyruvate to **Indole-3-Lactate** (ILA) Subsequently, IPyA is reduced to ILA. This conversion is carried out by enzymes such as indolelactate dehydrogenase or aromatic lactate dehydrogenase (aldh).[3][4][5]

Certain bacterial species, particularly within the Bifidobacterium and Lactobacillus genera, are proficient producers of ILA.[5][6] A number of colonizing intestinal bacteria can metabolize tryptophan to produce metabolites that improve health and provide immunologic protection.[6]

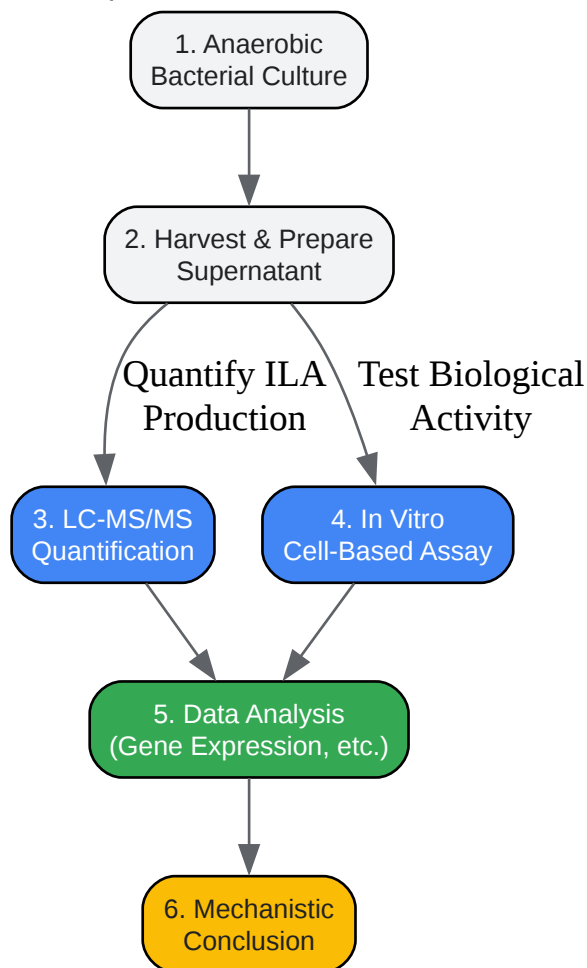
Tryptophan to Indole-3-Lactate Pathway



ILA-AHR Signaling Cascade



General Experimental Workflow for ILA Research



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